4-(tert-Butyl)cyclohexanone-d9 molecular weight and formula

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Compound of Interest

Compound Name:	*4-(tert-Butyl)cyclohexanone-d9*
Cat. No.:	*B12414553*

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An In-Depth Technical Guide to **4-(tert-Butyl)cyclohexanone-d9**

This guide provides detailed information on the molecular properties of **4-(tert-Butyl)cyclohexanone-d9**, a deuterated isotopologue of 4-(tert-Butyl)cyclohexanone. This compound is of significant interest to researchers and professionals in drug development and metabolic studies.

Core Molecular Data

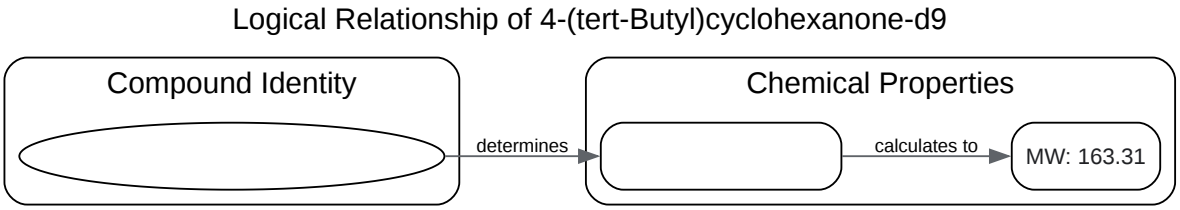
The fundamental molecular characteristics of **4-(tert-Butyl)cyclohexanone-d9** are summarized in the table below. This data is essential for accurate experimental design and analysis in mass spectrometry and other sensitive analytical techniques.

Property	Value
Molecular Formula	$C_{10}H_9D_9O$[1][2]
Molecular Weight	163.31 g/mol [2]

Isotopic Labeling and Structure

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4-(tert-Butyl)cyclohexanone-d9 is a synthetic derivative of 4-(tert-Butyl)cyclohexanone where nine hydrogen atoms have been replaced with deuterium. This isotopic substitution is crucial for its application as an internal standard in quantitative analyses.



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Caption: Logical flow from compound name to its molecular formula and weight.

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References

- 1. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 2. 4-(tert-Butyl)cyclohexanone-d9 | 1220905-42-9 |In stock | Aktin Chemicals Inc [aktinchem.com]
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